

Technical Guide: Physicochemical Profiling of Prop-2-ynoxybenzamide Analogs

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Compound of Interest

Compound Name: *N*-(4-Cyanothian-4-yl)-4-prop-2-ynoxybenzamide

CAS No.: 1465380-81-7

Cat. No.: B2439376

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Executive Summary: The Propargyl Trap

This guide provides a technical framework for the design and evaluation of prop-2-ynoxybenzamide derivatives. These compounds represent a critical scaffold in the development of Monoamine Oxidase B (MAO-B) inhibitors for neurodegenerative disorders (Parkinson's, Alzheimer's).[1]

The core pharmacophore utilizes the prop-2-ynoxy (O-propargyl) moiety as a "suicide substrate." Upon entering the enzyme active site, the terminal alkyne is catalytically processed, forming a reactive species that covalently binds to the FAD cofactor, irreversibly inhibiting the enzyme. However, the efficacy of this mechanism is strictly gated by the molecule's ability to cross the Blood-Brain Barrier (BBB).[2] Therefore, precise control over Molecular Weight (MW) and Lipophilicity (LogP) is not merely a regulatory box-checking exercise—it is the primary determinant of in vivo potency.

Chemical Architecture & Rationale

The scaffold consists of a benzamide core functionalized with an O-propargyl ether. The most common and bioactive subclass involves substitution at the ortho position (salicylamide derivatives), though para analogs exist.

The Scaffold

- Core: Benzamide (provides H-bond donors/acceptors for active site anchoring).
- Warhead: O-Propargyl group ($-\text{O}-\text{CH}_2-\text{C}\equiv\text{CH}$).
- Variable Region (R): N-substitutions modulate lipophilicity and steric fit.

Mechanistic Causality

The propargyl group mimics the natural amine substrate. When MAO-B attempts to oxidize the adjacent methylene, the resulting intermediate collapses into an allene or similar electrophile, which alkylates the N(5) of the flavin cofactor.

Physicochemical Parameters: The MW/LogP Nexus

For CNS-active agents, the "Rule of 5" is often tightened to the "Rule of 3" or specific BBB filters.

Molecular Weight (MW)

- Target Range: $250 \text{ Da} < \text{MW} < 450 \text{ Da}$.
- Rationale: Lower MW favors passive diffusion through the tight junctions of the BBB. Compounds $> 500 \text{ Da}$ show exponentially decreased CNS penetration unless actively transported.

Lipophilicity (LogP/LogD)[3]

- Target Range: $2.0 < \text{LogP} < 3.5$.
- Rationale:
 - $\text{LogP} < 2.0$: Compound is too polar; remains in the aqueous blood phase.

- LogP > 4.0: Compound is sequestered in lipid membranes (non-specific binding) or cleared rapidly by the liver.
- Optimal: A LogP of ~3.0 strikes the balance between solubility in the blood and permeability across the endothelial lipid bilayer.

Representative Data: Structural Analogs

The following table illustrates how structural modifications to the N-terminus of 2-(prop-2-ynyloxy)benzamide affect these core parameters.

Analog ID	R-Substituent (N-position)	Molecular Formula	MW (g/mol)	cLogP (Calc)	Predicted BBB Permeability
PYB-01	Hydrogen (Unsubstituted)	C ₁₀ H ₉ NO ₂	175.19	1.12	Low (Too Polar)
PYB-02	Methyl	C ₁₁ H ₁₁ NO ₂	189.21	1.45	Low/Moderate
PYB-03	Benzyl	C ₁₇ H ₁₅ NO ₂	265.31	2.85	High (Optimal)
PYB-04	4-Chlorobenzyl	C ₁₇ H ₁₄ ClNO ₂	299.75	3.61	High
PYB-05	4-Fluorobenzyl	C ₁₇ H ₁₄ FNO ₂	283.30	3.02	High (Optimal)
PYB-06	3,4-Dimethoxyphenethyl	C ₂₀ H ₂₁ NO ₄	339.39	2.54	Moderate

“

Note: cLogP values are calculated estimates. Experimental validation via RP-HPLC (Protocol B) is required for lead candidates.

Experimental Protocols

Protocol A: Synthesis of N-Substituted-2-(prop-2-ynyloxy)benzamides

Objective: To synthesize the core scaffold with high purity.

- O-Alkylation:
 - Dissolve Salicylamide (1.0 eq) in anhydrous Acetone.
 - Add Potassium Carbonate (, 1.5 eq) to deprotonate the phenol.
 - Add Propargyl Bromide (1.2 eq) dropwise at 0°C.
 - Reflux for 6–8 hours. Monitor via TLC (Hexane:EtOAc 3:1).
 - Causality:

is chosen over stronger bases (NaH) to prevent side reactions with the amide group.
- Amide Coupling (if starting from Acid):
 - If synthesizing from 2-(prop-2-ynyloxy)benzoic acid: Activate with Thionyl Chloride () to form the acid chloride.
 - React with the appropriate amine (R-NH₂) in DCM with Triethylamine (

) as a scavenger.

- Purification:
 - Recrystallize from Ethanol/Water or purify via Flash Column Chromatography.

Protocol B: Experimental LogP Determination (RP-HPLC)

Objective: High-throughput determination of lipophilicity using retention times, validated against internal standards.

- System Setup: Agilent 1200 or equivalent HPLC with a C18 reverse-phase column.
- Mobile Phase: Methanol/Water (Isocratic 70:30) buffered to pH 7.4 (MOPS or Phosphate).
- Calibration: Inject a mixture of 5 reference standards with known LogP values (e.g., Toluene, Naphthalene, Benzophenone).
- Measurement:
 - Inject test compound (10 μ L).
 - Record retention time ().
 - Calculate capacity factor k' , where t_R is the retention time and t_0 is the dead time (uracil injection).
- Calculation:
 - Plot LogP (standards) vs. Log(k').
 - Derive LogP of the analyte using the linear regression equation.

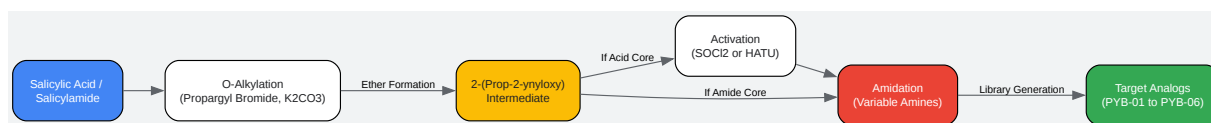
- Self-Validation: If

of the standard curve is < 0.98 , recalibrate the column.

Visualizations

Diagram 1: Synthetic Pathway & Logic

This diagram illustrates the chemical flow from raw materials to the final active pharmaceutical ingredient (API), highlighting the critical branching point for analog generation.

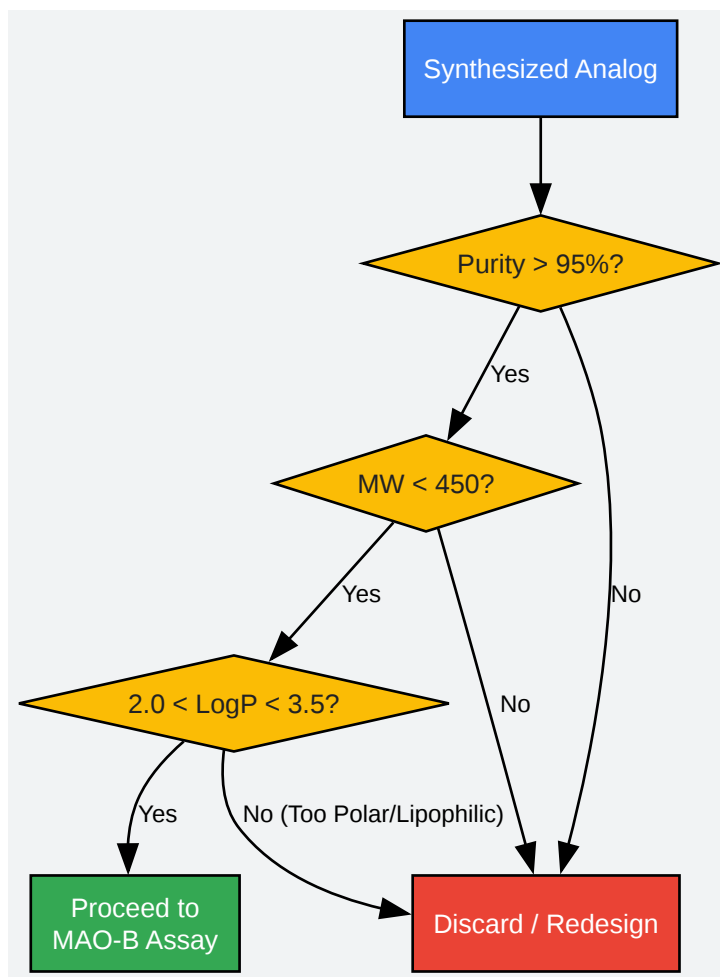


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Caption: Modular synthesis workflow allowing for late-stage diversification of the N-substituent to tune MW and LogP.

Diagram 2: Lead Optimization Decision Tree

This logic gate ensures only compounds with high probability of BBB penetration proceed to biological testing.



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Caption: Go/No-Go decision matrix based on physicochemical filters for CNS-active drug candidates.

References

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